

1-Fluoropropan-2-ol safety and handling precautions

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Compound of Interest

Compound Name: 1-Fluoropropan-2-ol

Cat. No.: B1329784

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An In-depth Technical Guide to the Safety and Handling of **1-Fluoropropan-2-ol**

Introduction

1-Fluoropropan-2-ol (CAS No: 430-50-2) is a flammable liquid and vapor with the molecular formula C_3H_7FO .^{[1][2][3]} This guide provides a comprehensive overview of the safety and handling precautions necessary for researchers, scientists, and drug development professionals who work with this compound. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards and the appropriate mitigation strategies.

Hazard Identification and Classification

1-Fluoropropan-2-ol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and its potential to cause irritation to the skin, eyes, and respiratory system.^{[2][3][4]}

Table 1: GHS Hazard Classification for **1-Fluoropropan-2-ol**

Hazard Class	Hazard Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor[1][2][3][4]
Skin corrosion/irritation	2	H315: Causes skin irritation[2][3][4]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[2][3][4]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[2][3][4]
Acute toxicity, inhalation	4	H332: Harmful if inhaled[3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **1-Fluoropropan-2-ol** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of **1-Fluoropropan-2-ol**

Property	Value
CAS Number	430-50-2[1][2][3]
Molecular Formula	C3H7FO[1][3]
Molecular Weight	78.09 g/mol [1][3]
Appearance	Not specified
Flash Point	33.3 °C[1]
Density	0.959 g/cm ³ [1]
Vapor Pressure	44.8 mmHg at 25 °C[1]
Solubility	No data available

Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **1-Fluoropropan-2-ol**.

Safe Handling

- Handle in a well-ventilated area to avoid the formation of dust and aerosols.[\[1\]](#)[\[5\]](#)
- Wear appropriate personal protective equipment (PPE), including suitable protective clothing, chemical-impermeable gloves, and eye/face protection.[\[1\]](#)[\[5\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[5\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[2\]](#)[\[5\]](#)
- Ground and bond containers and receiving equipment during transfer.[\[2\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[6\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Keep containers securely sealed to prevent leakage.[\[6\]](#)
- Store away from incompatible materials and foodstuff containers.[\[1\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **1-Fluoropropan-2-ol**.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)[\[5\]](#) A face shield may be necessary when there is a risk of splashing.

- Hand Protection: Handle with chemical-resistant gloves that have been inspected prior to use.[1][5]
- Body Protection: Wear fire/flammable resistant and impervious clothing.[1][5] A fully-buttoned lab coat is recommended.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[1]

First Aid Measures

In the event of exposure, immediate first aid is critical.

- Inhalation: Move the victim to fresh air.[1][2][5] If breathing is difficult, administer oxygen.[1][5] If the victim is not breathing, provide artificial respiration and seek immediate medical attention.[1][5]
- Skin Contact: Immediately remove all contaminated clothing.[1][2][5] Wash the affected area with soap and plenty of water.[1][2][5] Consult a doctor.[1][2][5]
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open.[1][2][5] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[1][2]
- Ingestion: Rinse the mouth with water.[1][2][5] Do not induce vomiting.[1][2][5] Never give anything by mouth to an unconscious person.[1][2][5] Call a doctor or Poison Control Center immediately.[1][2][5]

Firefighting Measures

1-Fluoropropan-2-ol is a flammable liquid and vapor.[1][2][3][4]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[1][2]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[7] Containers may explode when heated.[7]

- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[\[1\]](#)[\[8\]](#)

Accidental Release Measures

In the case of a spill or leak, follow these procedures:

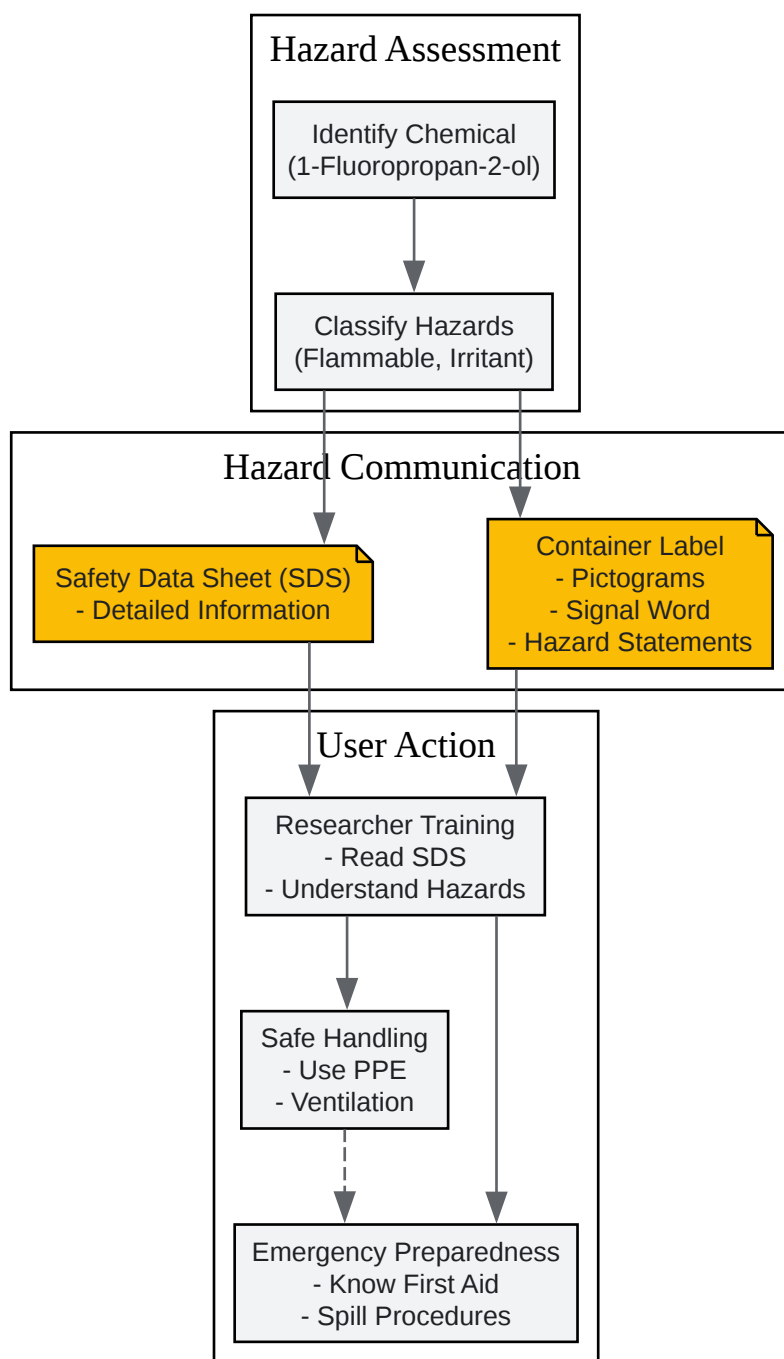
- Personal Precautions: Evacuate personnel to a safe area.[\[1\]](#)[\[8\]](#) Avoid breathing vapors, mist, or gas and ensure adequate ventilation.[\[1\]](#)[\[8\]](#) Use personal protective equipment.[\[1\]](#)[\[8\]](#)
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[\[1\]](#) Do not let the chemical enter drains, as it can be harmful to the environment.[\[1\]](#)
- Methods for Cleaning Up: Remove all sources of ignition.[\[1\]](#)[\[8\]](#) Contain the spillage and then collect it with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place it in a container for disposal according to local regulations.[\[6\]](#)

Experimental Protocols

The provided search results do not contain detailed experimental protocols for assays or experiments involving **1-Fluoropropan-2-ol**. For specific experimental methodologies, it is recommended to consult peer-reviewed scientific literature and established laboratory safety protocols.

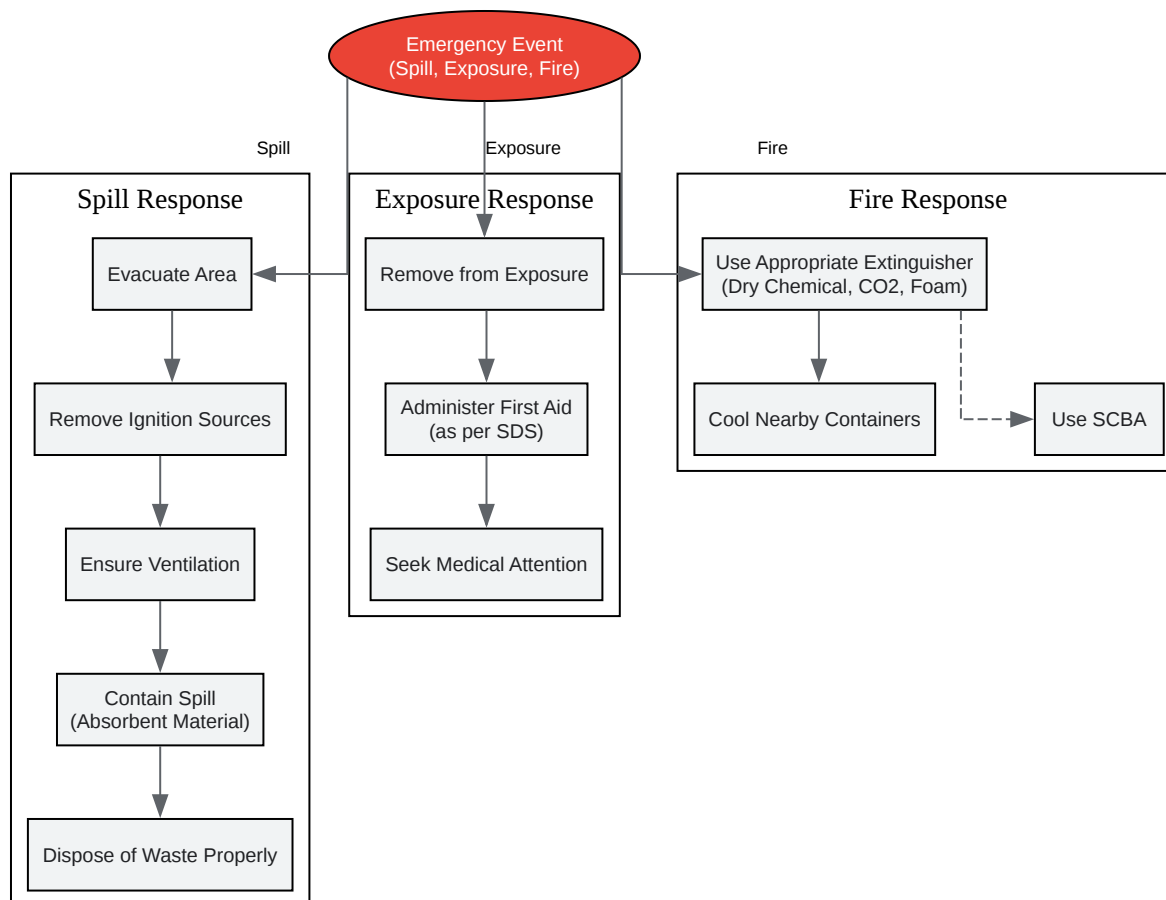
Mandatory Visualizations

The following diagrams illustrate key safety and logical workflows for handling **1-Fluoropropan-2-ol**.



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Caption: Hazard Communication Workflow for **1-Fluoropropan-2-ol**.



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Caption: Emergency Response Protocol for **1-Fluoropropan-2-ol**.

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